

3-[(4-methylphenyl)thio]cyclohexanone chemical properties

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Compound of Interest

Compound Name: Cyclohexanone, 3-[(4-methylphenyl)thio]-

CAS No.: 77670-22-5

Cat. No.: B13528685

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Technical Profile: 3-[(4-Methylphenyl)thio]cyclohexanone

Executive Summary

3-[(4-methylphenyl)thio]cyclohexanone (CAS: Variable based on enantiomer, Generic: 3-(p-tolylthio)cyclohexanone) represents a critical class of

-ketosulfides used extensively as chiral building blocks in organic synthesis and drug discovery. Structurally, it consists of a cyclohexane ring functionalized with a ketone at position C1 and a bulky p-tolylthio group at position C3.

This molecule serves as a premier substrate for evaluating asymmetric conjugate addition (Michael addition) methodologies. Beyond its role as a mechanistic probe, it is a versatile intermediate: the sulfur moiety acts as a "chemical handle" that can be oxidized to sulfoxides/sulfones for directing C-C bond formation or reductively removed (desulfurization) to trace stereochemical pathways in natural product synthesis.

Physicochemical Profile & Structural Analysis[1]

Chemical Structure

The molecule features a stereogenic center at C3. In asymmetric synthesis, the (R)- or (S)-enantiomer is targeted depending on the chiral catalyst employed.

- Molecular Formula:
- Molecular Weight: 220.33 g/mol
- Key Functional Groups:
 - Cyclic Ketone: Electrophilic center, susceptible to nucleophilic attack and enolization.
 - Aryl Thioether: Nucleophilic sulfur, susceptible to oxidation and acting as a soft Lewis base.

Stereochemical Considerations

The introduction of the bulky p-tolyl group creates significant steric differentiation between the re and si faces of the carbonyl, influencing subsequent transformations (e.g., hydride reduction).

- Conformation: The cyclohexanone ring typically adopts a chair-like conformation. The bulky p-tolylthio group at C3 prefers the equatorial position to minimize 1,3-diaxial interactions, locking the ring conformation and directing nucleophilic attacks on the ketone.

Synthetic Pathways: The Asymmetric Michael Addition

The standard synthesis involves the sulfa-Michael addition of 4-methylbenzenethiol (p-thiocresol) to 2-cyclohexen-1-one. This reaction is reversible; therefore, catalyst choice is critical to suppress the retro-Michael pathway and ensure high enantioselectivity.

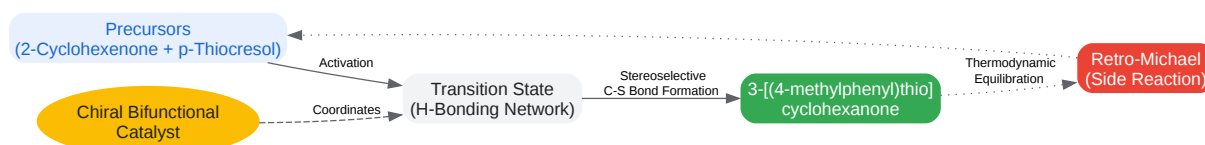
Mechanistic Workflow (Organocatalysis)

Modern protocols utilize bifunctional organocatalysts (e.g., Cinchona alkaloids, chiral thioureas) that activate both the nucleophile (thiol) and the electrophile (enone) simultaneously.

Mechanism Steps:

- Activation: The catalyst's basic moiety deprotonates the thiol, generating a thiolate–catalyst ion pair.
- Coordination: The catalyst's H-bond donor (e.g., thiourea/hydroxyl) coordinates the enone carbonyl, lowering the LUMO energy.
- Addition: The thiolate attacks the α -carbon of the enone in a stereocontrolled manner.
- Protonation: The resulting enolate is protonated to yield the product and regenerate the catalyst.

Visualization of Synthetic Logic



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Caption: Figure 1. Organocatalytic assembly of the target scaffold.^{[1][2]} The catalyst suppresses the thermodynamic retro-Michael pathway to isolate the kinetic chiral product.

Chemical Reactivity & Transformations^{[2][3][4][5][6][7][8]}

Once synthesized, the molecule offers divergent reactivity profiles based on the ketone or the sulfide moiety.

Carbonyl Modifications

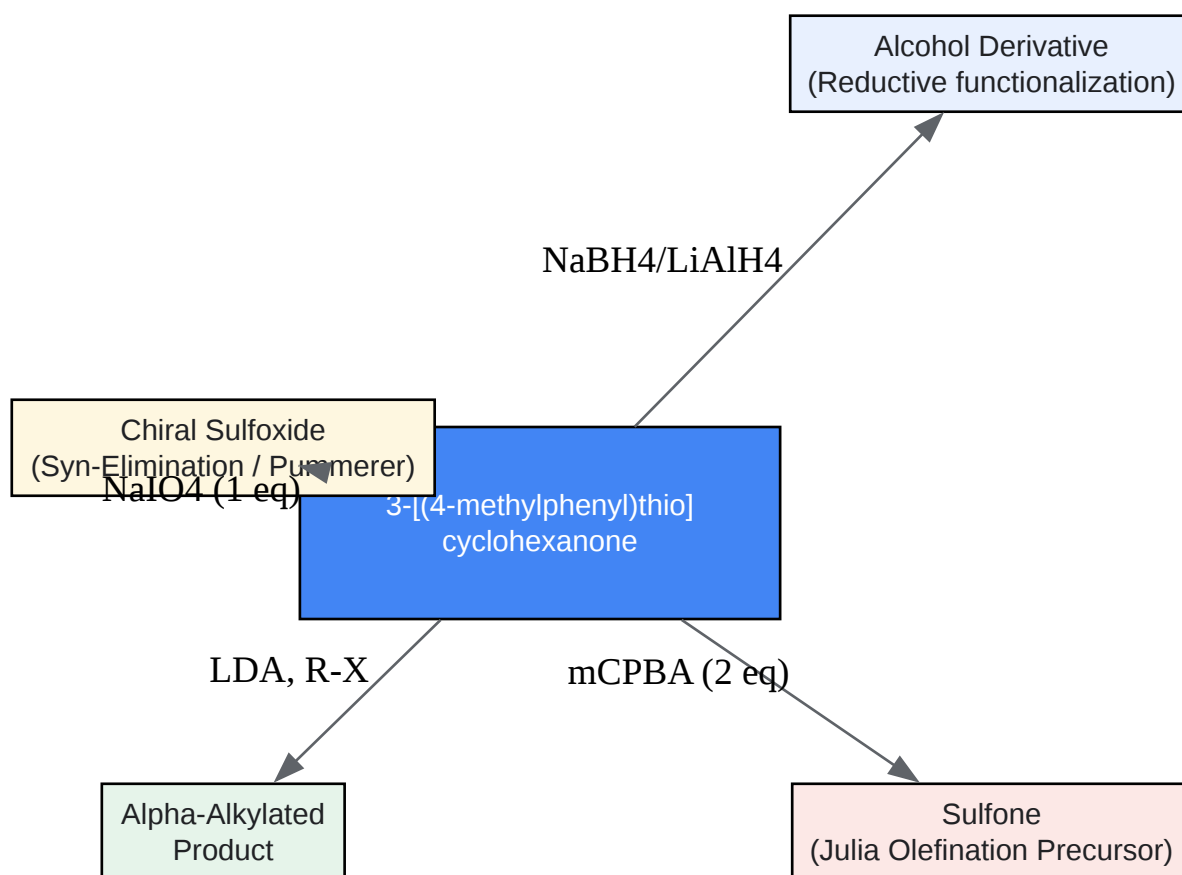
- Diastereoselective Reduction: Reduction with LiAlH_4 or NaBH_4 yields the corresponding alcohol (3-[(4-methylphenyl)thio]cyclohexanol).
 - Selectivity: The equatorial thio-group directs hydride attack. Bulky reducing agents (e.g., L-Selectride) favor the formation of the cis-alcohol (axial OH) via equatorial attack, while small hydrides may yield mixtures favoring the thermodynamic trans-alcohol (equatorial OH).
- Ketalization: Protection of the ketone with ethylene glycol is standard to mask the carbonyl during sulfoxide manipulation.

Sulfur Oxidation (Chiral Sulfoxides)

Oxidation with m-CPBA or NaIO_4 converts the sulfide to a sulfoxide or sulfone.

- Chirality at Sulfur: Controlled oxidation to the sulfoxide ($\text{R}_2\text{S} \rightarrow \text{R}_2\text{S=O}$) introduces a second stereocenter. The pre-existing C3 chiral center induces significant diastereoselectivity (1,3-induction) during this oxidation.
- Pummerer Rearrangement: The resulting sulfoxide can undergo Pummerer rearrangement to introduce α,β -unsaturation or regenerate the double bond.

Divergent Reactivity Map



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Caption: Figure 2.[3][4] Divergent reactivity profile. The scaffold serves as a gateway to alcohols, sulfones, and alpha-functionalized ketones.

Experimental Protocol: Catalytic Synthesis

Objective: Synthesis of (R)-3-[(4-methylphenyl)thio]cyclohexanone via Organocatalysis. Scale: 1.0 mmol.

Reagents & Equipment

- Substrate: 2-Cyclohexen-1-one (97 mg, 1.0 mmol).
- Nucleophile: 4-Methylbenzenethiol (149 mg, 1.2 mmol).
- Catalyst: Bifunctional amine-thiourea (e.g., Takemoto's catalyst) (10 mol%).
- Solvent: Toluene or Dichloromethane (anhydrous).

Step-by-Step Methodology

- Preparation: In a flame-dried round-bottom flask, dissolve the catalyst (0.1 mmol) in toluene (2.0 mL) under an argon atmosphere.
- Addition: Add 2-cyclohexen-1-one (1.0 mmol) to the solution and stir for 10 minutes to ensure catalyst-substrate interaction.
- Reaction: Add 4-methylbenzenethiol (1.2 mmol) dropwise at 0°C. Allow the mixture to warm to room temperature and stir for 12–24 hours.
 - Checkpoint: Monitor by TLC (Hexane/EtOAc 4:1). The enone spot () should disappear; product spot () appears.
- Quench & Workup: Dilute with , wash with 1N HCl (to remove catalyst) and saturated . Dry organic layer over .
- Purification: Concentrate in vacuo. Purify via flash column chromatography (SiO₂, Hexane/EtOAc gradient).

Self-Validating Metric: The product should be a clear oil or low-melting solid.

NMR must show the disappearance of vinyl protons (5.9–7.0 ppm region of enone).

Analytical Characterization

To validate the identity and purity of the synthesized compound, compare spectral data against these expected values.

Technique	Parameter	Expected Signal / Feature	Interpretation
NMR	7.2–7.3 (d, 2H)	Aromatic Doublet	Ortho-protons of p-tolyl ring.
7.0–7.1 (d, 2H)	Aromatic Doublet	Meta-protons of p-tolyl ring.	
3.3–3.5 (m, 1H)	Multiplet (tt-like)	H-3 proton (chiral center). Diagnostic for C-S bond.	
2.30 (s, 3H)	Singlet	Methyl group on the aromatic ring.	
1.6–2.8 (m, 8H)	Envelope	Cyclohexanone ring protons ().	
NMR	~209 ppm	Carbonyl (C=O)	Ketone carbon.
~130–138 ppm	Aromatic C	Ipso/Ortho/Meta carbons.	
~45–50 ppm	Aliphatic CH	C-3 attached to Sulfur.	
~21 ppm	Methyl	Tolyl methyl group.	
IR	1710	Strong Stretch	Ketone C=O.[5]

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